

# In-Depth Technical Guide to 2,4,6-Triethylaniline

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## Compound of Interest

Compound Name: Triethylaniline

Cat. No.: B8750266

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of 2,4,6-**triethylaniline**. The information is intended for an audience with a technical background in chemistry, pharmacology, and materials science.

## Molecular Structure and Identification

2,4,6-**Triethylaniline** is an aromatic amine characterized by an aniline core substituted with three ethyl groups at the 2, 4, and 6 positions of the benzene ring. This substitution pattern results in a sterically hindered amine with unique chemical properties.

Identifier	Value
IUPAC Name	2,4,6-triethylaniline
CAS Number	19779-32-9
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N
Molecular Weight	177.29 g/mol
SMILES	<chem>CCc1cc(CC)c(c(CC)c1)N</chem>
InChI	InChI=1S/C <sub>12</sub> H <sub>19</sub> N/c1-4-9-7-10(5-2)12(13)11(6-3)8-9/h7-8H,4-6,13H2,1-3H3

## Physicochemical and Spectroscopic Data

2,4,6-**Triethylaniline** is typically a colorless to pale yellow liquid.[1] Due to its hydrophobic ethyl groups, it exhibits low solubility in water but is soluble in common organic solvents.[1] While extensive experimental data for 2,4,6-**triethylaniline** is not as widely published as for its methyl analog, the following table summarizes available and predicted data.

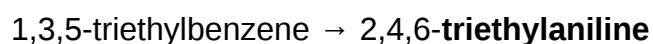
Property	Value	Source
Physical State	Liquid	[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
<sup>1</sup> H NMR	Spectral data indicates its presence, but specific shifts are not detailed in readily available literature.	[2]
<sup>13</sup> C NMR	Data not available	
IR Spectra	Vapor phase IR spectra are available.	[3]
Mass Spectrometry	GC-MS data is available.	[3]

## Experimental Protocols

### Synthesis of 2,4,6-Triethylaniline

A documented method for the synthesis of 2,4,6-**triethylaniline** involves the direct amination of 1,3,5-triethylbenzene.[2]

Reaction:



Materials:

- 1,3,5-triethylbenzene

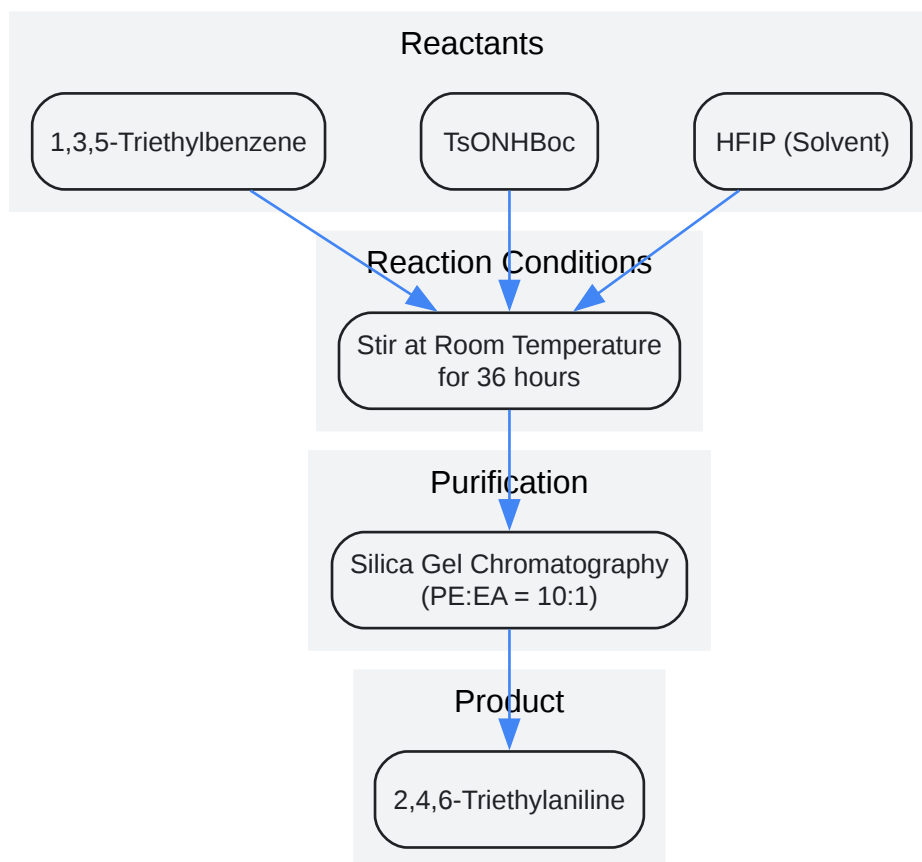
- N-(tert-Butoxycarbonyl)-O-(p-toluenesulfonyl)hydroxylamine (TsONHBoc)
- 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP)
- Petroleum Ether (PE)
- Ethyl Acetate (EA)
- Silica Gel

Procedure:

- In a suitable reaction vessel, dissolve 1,3,5-triethylbenzene (0.2 mmol) and TsONHBoc (0.4 mmol) in 0.5 mL of HFIP.
- Stir the solution at room temperature for 36 hours.
- Monitor the reaction progress by an appropriate method (e.g., TLC or GC-MS).
- Upon completion, purify the crude product by silica gel chromatography using a mixture of petroleum ether and ethyl acetate (10:1) as the eluent.
- The final product, 2,4,6-**triethylaniline**, is obtained as a yellow oil.<sup>[2]</sup>

The following diagram illustrates the workflow for the synthesis of 2,4,6-**triethylaniline**.

## Synthesis Workflow of 2,4,6-Triethylaniline



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## Synthesis Workflow of 2,4,6-Triethylaniline

## Applications and Reactions

2,4,6-Triethylaniline serves as a valuable intermediate in several areas of chemical synthesis.

### Dye Synthesis

This compound is a precursor in the manufacturing of certain dyes. For instance, it is used in the synthesis of anthraquinone-type solvent dyes.<sup>[4]</sup> The bulky ethyl groups can influence the final color and properties of the dye.

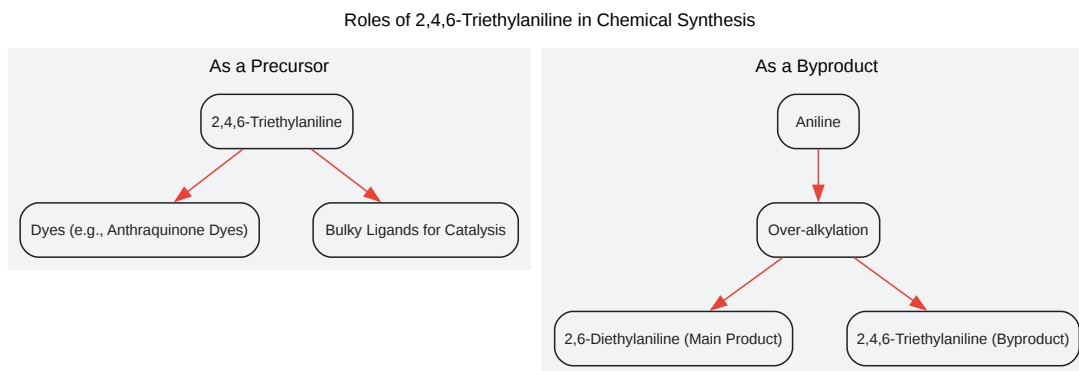
## Ligand Synthesis for Catalysis

The steric hindrance provided by the three ethyl groups makes 2,4,6-**triethylaniline** a useful building block for bulky ligands in coordination chemistry.[5] These ligands can be used to stabilize metal centers and influence the selectivity of catalytic reactions. For example, chiral N,N'-dioxide ligands with 2,4,6-**triethylaniline** substituents have been utilized in asymmetric synthesis.[5][6]

## Byproduct in Industrial Synthesis

2,4,6-**Triethylaniline** can be formed as a byproduct in the industrial synthesis of 2,6-diethylaniline through the over-alkylation of the aniline ring.[7]

The logical relationship of 2,4,6-**triethylaniline**'s role as a precursor and a byproduct is depicted in the diagram below.



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